

An In-depth Technical Guide to 1-(4-Methoxypyridin-2-yl)piperazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Methoxypyridin-2-yl)piperazine

Cat. No.: B1592396

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-(4-Methoxypyridin-2-yl)piperazine is a heterocyclic organic compound that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and pharmacology. As a derivative of both piperazine and pyridine, it possesses a structural motif common to a variety of biologically active molecules. This technical guide provides a comprehensive overview of the structure, properties, and potential applications of **1-(4-Methoxypyridin-2-yl)piperazine**, with a focus on its role as a versatile building block in the development of novel therapeutics, especially those targeting the central nervous system.

Chemical Structure and Identification

1-(4-Methoxypyridin-2-yl)piperazine is characterized by a piperazine ring linked to a 4-methoxypyridine moiety at the 2-position of the pyridine ring.

- IUPAC Name: **1-(4-Methoxypyridin-2-yl)piperazine**
- CAS Number: 444666-41-5[1][2]
- Molecular Formula: C₁₀H₁₅N₃O[1][2]
- Molecular Weight: 193.25 g/mol [1][2]

- Canonical SMILES: COC1=CC(=NC=C1)N2CCNCC2
- InChI Key: GGFWCDNEFMGGMQ-UHFFFAOYSA-N

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **1-(4-Methoxypyridin-2-yl)piperazine** is presented in Table 1. It is typically available as a beige powder and should be stored at 0-8 °C for optimal stability.^{[2][3]} While experimental data for several properties are not readily available in the literature, computational predictions provide valuable insights.

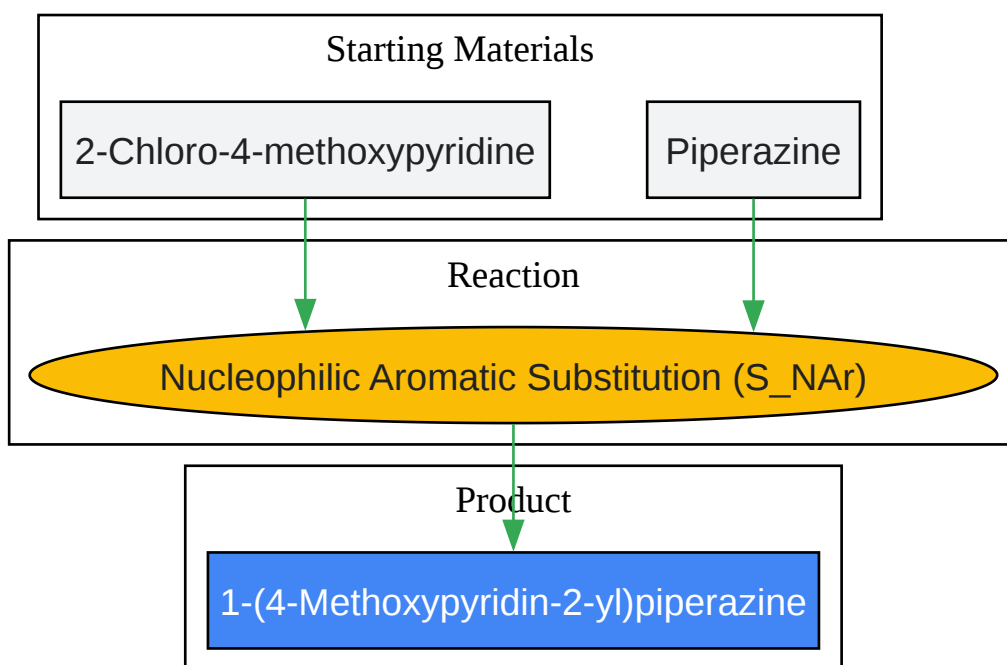
Table 1: Physicochemical Properties of **1-(4-Methoxypyridin-2-yl)piperazine**

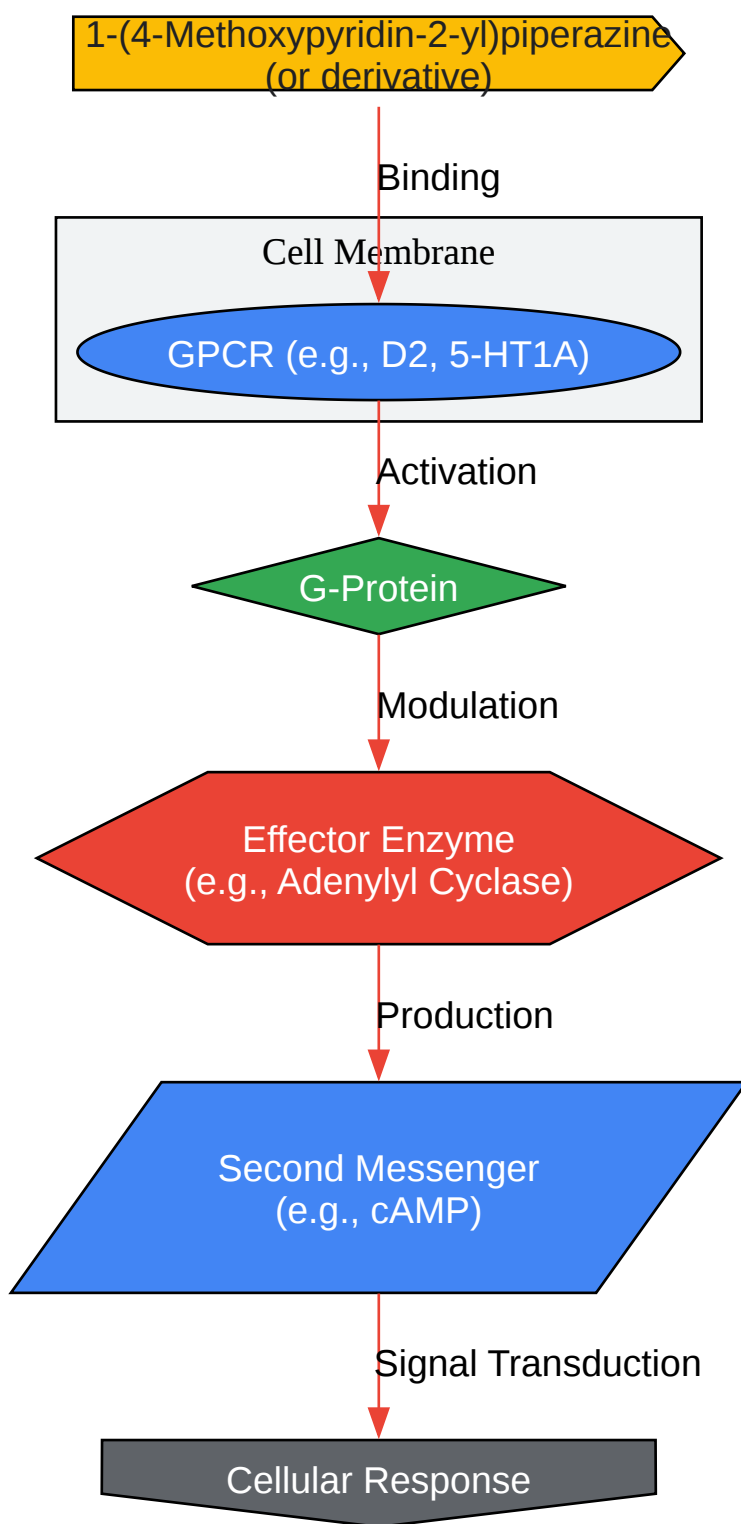
Property	Value	Source
Appearance	Beige powder	^{[2][3]}
Purity	≥ 95% (NMR)	^{[2][3]}
Melting Point	Data not available	
Boiling Point	Data not available	
pKa	Data not available	
Solubility	Favorable solubility profile	^{[2][3]}
Predicted XlogP	0.6	
Storage	0-8 °C	^{[2][3]}

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **1-(4-Methoxypyridin-2-yl)piperazine** is not widely published in peer-reviewed literature, the general synthesis of N-aryl piperazines is well-established. A common synthetic route involves the nucleophilic aromatic substitution (S_NA_r) reaction between a halo-substituted pyridine and piperazine.

A plausible synthetic workflow is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chem.bg.ac.rs [chem.bg.ac.rs]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(4-Methoxypyridin-2-yl)piperazine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1592396#1-4-methoxypyridin-2-yl-piperazine-structure-and-properties\]](https://www.benchchem.com/product/b1592396#1-4-methoxypyridin-2-yl-piperazine-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

